

Unveiling C25-140: A Technical Guide to the TRAF6-Ubc13 Interaction Inhibitor

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Compound of Interest

Compound Name: C25-140

Cat. No.: B15611908

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Abstract

C25-140 is a novel, first-in-class small molecule inhibitor that targets the protein-protein interaction between TNF receptor-associated factor 6 (TRAF6) and ubiquitin-conjugating enzyme E2 N (Ubc13). By disrupting this interaction, **C25-140** effectively reduces TRAF6 E3 ligase activity, a key process in the activation of the nuclear factor-kappa B (NF-κB) signaling pathway.^{[1][2][3]} This pathway is a cornerstone of inflammatory and immune responses, and its dysregulation is a hallmark of various autoimmune diseases. This technical guide provides a comprehensive overview of the chemical structure, mechanism of action, and key experimental data related to **C25-140**, presenting a valuable resource for researchers in immunology, drug discovery, and chemical biology.

Chemical Structure and Properties

C25-140 has been identified and characterized with the following properties:

- IUPAC Name: 3-[3,5-dimethyl-1-(3-methyl-1,2,4-triazolo[4,3-b]pyridazin-6-yl)-1H-pyrazol-4-yl]-1-[4-(phenylmethyl)-1-piperidinyl]-1-propanone^[2]
- CAS Number: 1358099-18-9^{[2][4][5]}
- Molecular Formula: C₂₆H₃₁N₇O^[2]

- Molecular Weight: 457.57 g/mol [1]

Chemical Structure:

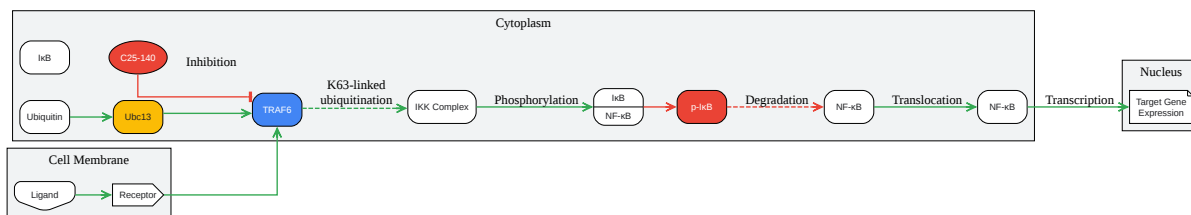
 C25-140 Chemical Structure

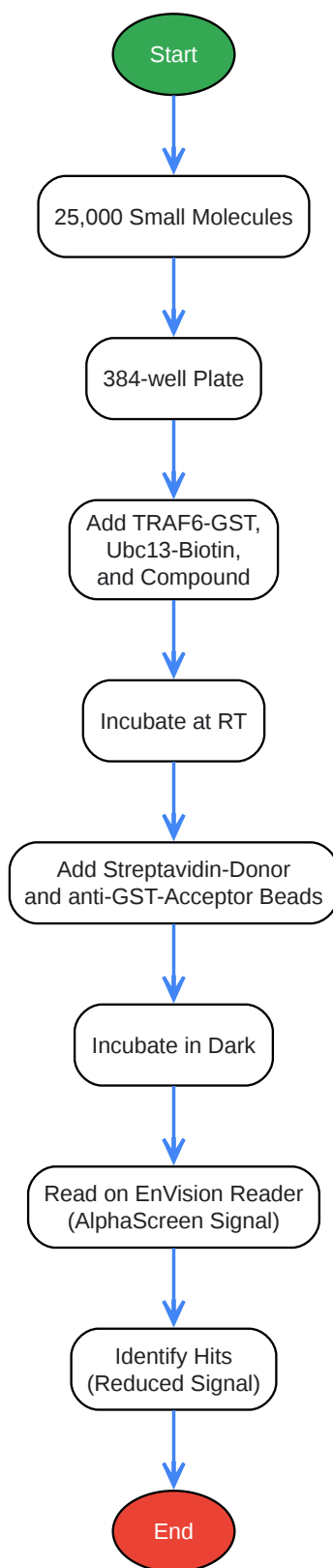
Mechanism of Action: Inhibition of the TRAF6-Ubc13 Interaction

C25-140 functions as a direct inhibitor of the interaction between the E3 ubiquitin ligase TRAF6 and the E2 ubiquitin-conjugating enzyme Ubc13.[1][3] This interaction is critical for the formation of Lys63-linked ubiquitin chains, a post-translational modification that serves as a scaffold for downstream signaling proteins in the canonical NF- κ B pathway.[1] By binding to TRAF6, **C25-140** sterically hinders the recruitment of Ubc13, thereby preventing the ubiquitination events necessary for the activation of I κ B kinase (IKK) and the subsequent release and nuclear translocation of NF- κ B.[1][6]

Signaling Pathway Diagram

The following diagram illustrates the TRAF6-mediated NF- κ B signaling pathway and the inhibitory action of **C25-140**.





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